

Technical Guide: Safety and Handling of 2,3-Dihydrooxazol-4-amine

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Compound of Interest

Compound Name: 2,3-Dihydrooxazol-4-amine

Cat. No.: B15218440

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Disclaimer: Specific safety and handling data for **2,3-Dihydrooxazol-4-amine** in its free base form is not readily available in public literature or safety data sheets. This guide is compiled based on information available for its hydrochloride salt, 4,5-dihydro-1,3-oxazol-2-amine hydrochloride (CAS: 24665-92-7), and general safety principles for structurally related aminoxazoline compounds. All procedures should be conducted with the utmost caution and under the supervision of qualified personnel. A thorough risk assessment should be performed before handling this compound.

Chemical Identification

Identifier	Value	Reference
Chemical Name	2,3-Dihydrooxazol-4-amine	N/A
Synonyms	4-Amino-2,3-dihydrooxazole, 4-Aminooxazoline	N/A
CAS Number	Not Found	N/A
Molecular Formula	C ₃ H ₆ N ₂ O	[1]
Molecular Weight	86.09 g/mol	[1]
Structure	N/A	
Hydrochloride Salt	4,5-dihydro-1,3-oxazol-2-amine hydrochloride	[2]
CAS (HCl Salt)	24665-92-7	[2]
Molecular Formula (HCl Salt)	C ₃ H ₇ ClN ₂ O	[2]
Molecular Weight (HCl Salt)	122.55 g/mol	[2]

Hazard Identification and Classification

The following hazard information is based on the hydrochloride salt of **2,3-Dihydrooxazol-4-amine**. The free base is expected to have similar, though potentially not identical, hazard properties.

GHS Classification (for Hydrochloride Salt)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Signal Word: Danger

GHS Pictograms:

corrosion, irritation

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3]
- H315: Causes skin irritation.
- H318: Causes serious eye damage.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P310: Immediately call a POISON CENTER or doctor/physician.[3]

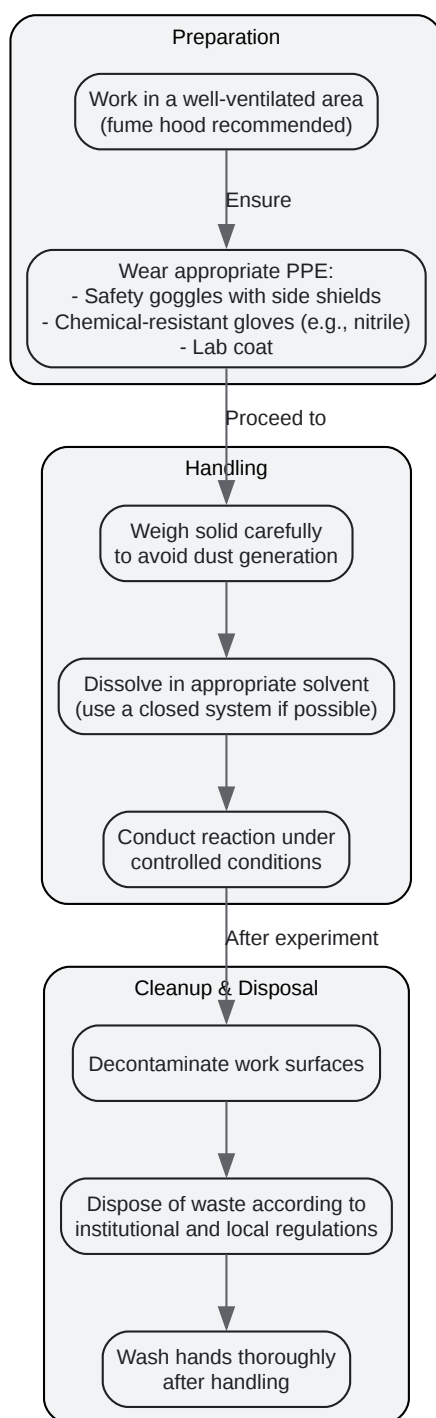
Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of **2,3-Dihydrooxazol-4-amine**. The following are predicted or based on general characteristics of similar compounds.

Property	Value
Appearance	Solid (predicted)
Odor	No data available
Solubility	No data available
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available
Density	No data available

Handling and Storage

Safe Handling Workflow



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Caption: General safe handling workflow for **2,3-Dihydrooxazol-4-amine**.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- The hydrochloride salt is recommended to be stored under an inert atmosphere at 2-8°C.^[4]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

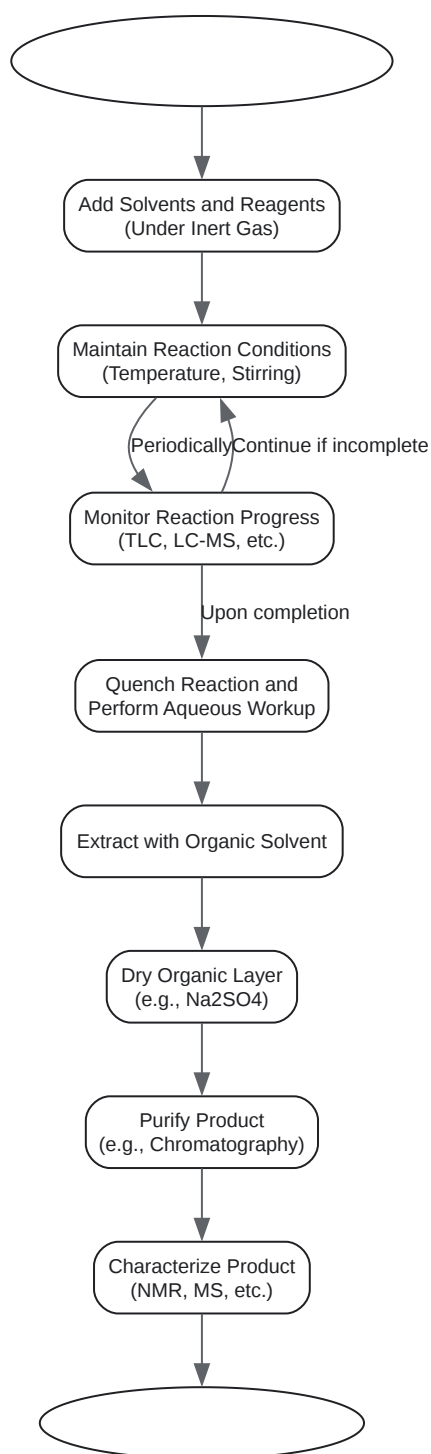
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as specified in Section 4. Avoid dust formation and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal. Clean the spill area with a suitable decontaminating agent.

Experimental Protocols

No specific experimental protocols for the use of **2,3-Dihydrooxazol-4-amine** were identified in the public domain. Researchers should develop their own detailed protocols based on the intended application, incorporating the safety and handling precautions outlined in this guide. A general workflow for a chemical reaction is provided below.

Chemical Synthesis Workflow



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References

- 1. 4,5-dihydro-1,3-oxazol-2-amine | 24665-93-8, 4,5-dihydro-1,3-oxazol-2-amine Formula - ECHEMI [echemi.com]
- 2. 4,5-dihydro-1,3-oxazol-2-amine hydrochloride | 24665-92-7; 375855-07-5 | Buy Now [molport.com]
- 3. 375855-07-5|4,5-Dihydrooxazol-2-amine hydrochloride| Ambeed [ambeed.com]
- 4. 2,3-Dihydrooxazol-4-amine hydrochloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2,3-Dihydrooxazol-4-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15218440#safety-and-handling-information-for-2-3-dihydrooxazol-4-amine]

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